

Safeguarding Your Laboratory: Proper Disposal of N1-Benzylpropane-1,3-diamine

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Compound of Interest

Compound Name: N1-Benzylpropane-1,3-diamine

Cat. No.: B111822

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For Immediate Implementation: This document provides crucial safety and logistical guidance for the proper disposal of **N1-Benzylpropane-1,3-diamine** (CAS: 13910-48-0), ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are designed for researchers, scientists, and drug development professionals.

N1-Benzylpropane-1,3-diamine is classified as a corrosive substance that causes severe skin burns and eye damage.^{[1][2][3][4]} Adherence to these disposal protocols is mandatory to mitigate risks.

Hazard Profile and Safety Data

A thorough understanding of the chemical's properties is the first step in safe handling and disposal.

Property	Value	Source
CAS Number	13910-48-0	[1][2][3]
Molecular Formula	C10H16N2	[2][3][4]
Molecular Weight	164.25 g/mol	[3][4]
GHS Hazard Statements	H314: Causes severe skin burns and eye damage.	[1][2][3][4]
GHS Signal Word	Danger	[2]
Physical State	Liquid	[3]
Storage	Store in a cool, dark, and well-ventilated place under inert gas.	[3]

Experimental Protocols: Step-by-Step Disposal Procedure

The following protocol must be strictly followed for the disposal of **N1-Benzylpropane-1,3-diamine** and its contaminated containers.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile rubber), safety goggles, and a lab coat.
- Work in a well-ventilated area, preferably under a chemical fume hood.

2. Waste Collection:

- Collect waste **N1-Benzylpropane-1,3-diamine** in a dedicated, properly labeled, and sealed container.
- Do not mix with other waste streams unless compatibility is confirmed.

- For spills, absorb the material with an inert absorbent (e.g., sand, silica gel) and place it in a suitable container for disposal.

3. Container Decontamination:

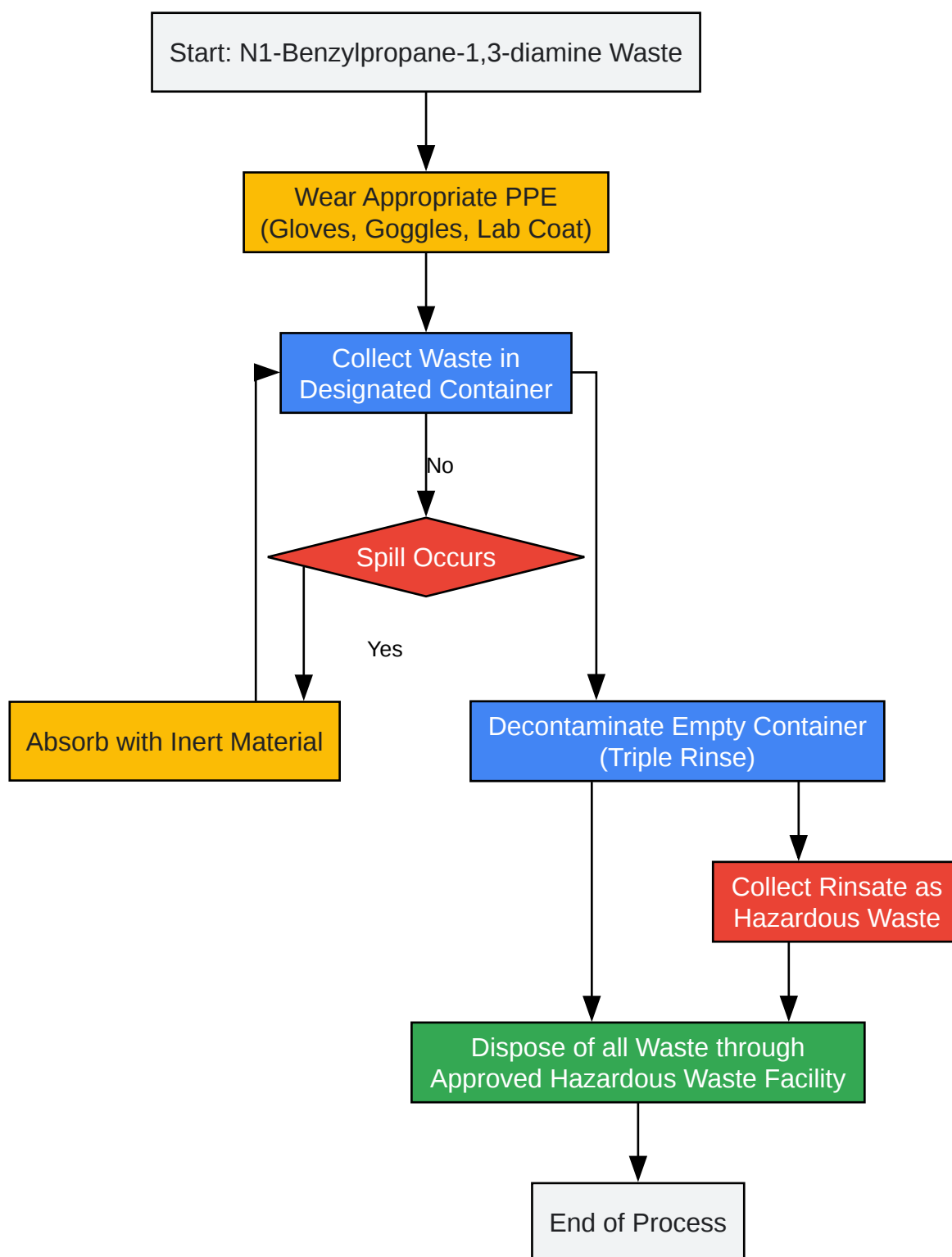
- Empty containers should be triple-rinsed with a suitable solvent (e.g., ethanol or acetone).
- The rinsate must be collected and treated as hazardous waste.
- Never rinse containers into the drain.

4. Final Disposal:

- All waste containing **N1-Benzylpropane-1,3-diamine** must be disposed of through an approved hazardous waste disposal facility.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Label the waste container clearly with the chemical name and associated hazards.

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **N1-Benzylpropane-1,3-diamine**.



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Caption: Disposal workflow for **N1-Benzylpropane-1,3-diamine**.

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